

# Application Notes and Protocols: Nucleophilic Substitution with But-3-yn-1-yl Methanesulfonate

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## Compound of Interest

Compound Name: But-3-yn-1-yl methanesulfonate

Cat. No.: B121603

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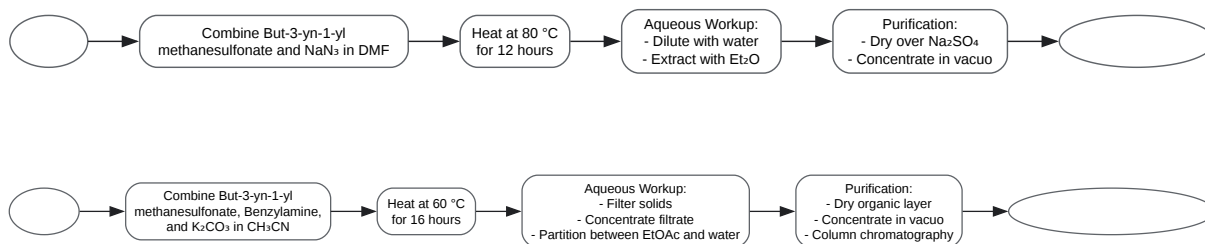
These application notes provide detailed experimental procedures for nucleophilic substitution reactions utilizing **But-3-yn-1-yl methanesulfonate**. This versatile reagent allows for the introduction of the but-3-yn-1-yl moiety into a variety of molecular scaffolds, a valuable building block in medicinal chemistry and materials science, particularly for applications in "click" chemistry and as a PROTAC linker.<sup>[1][2]</sup>

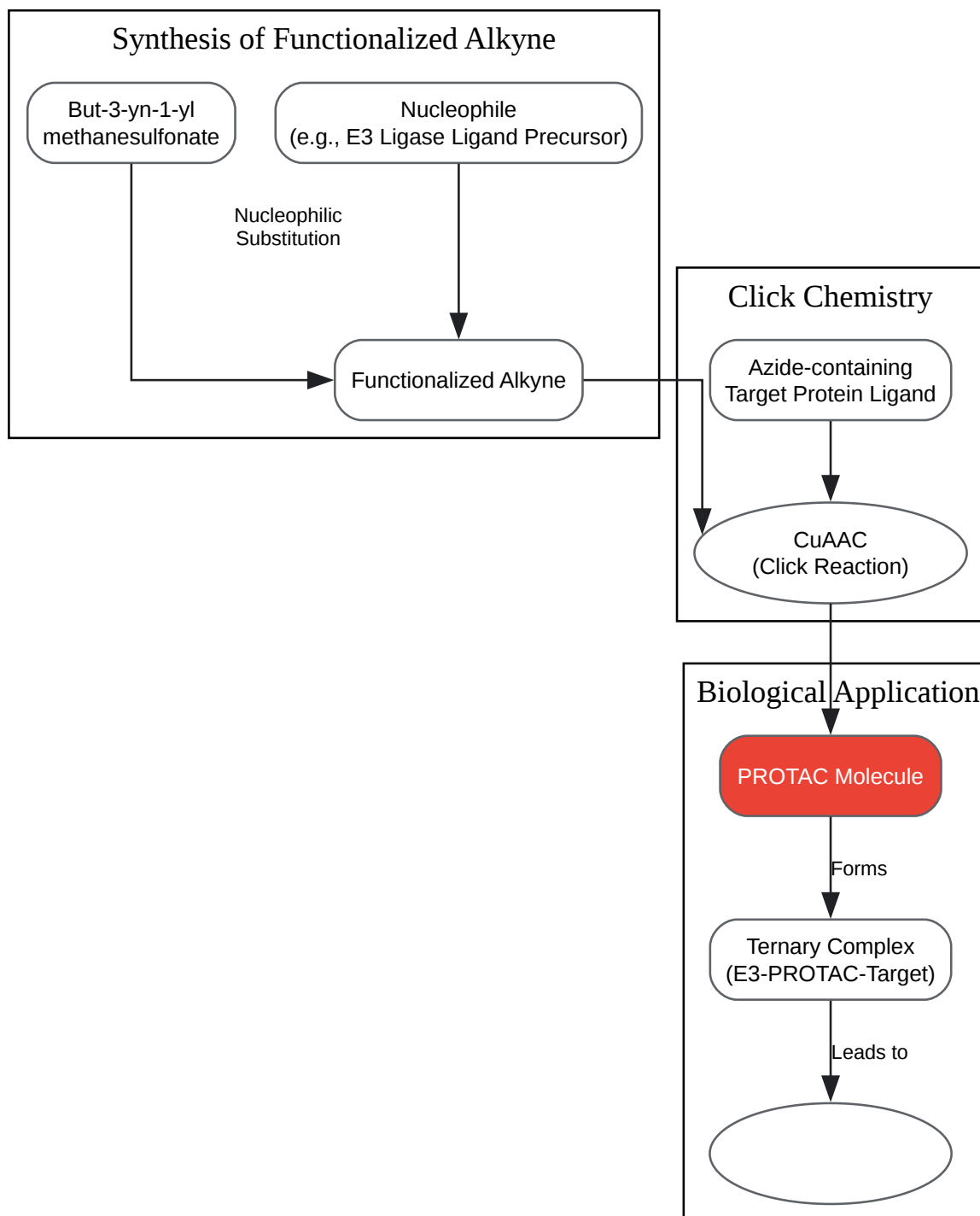
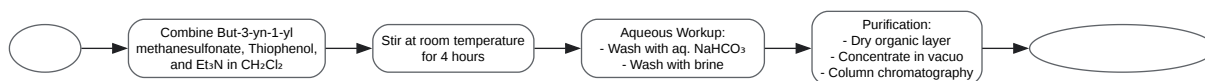
## Introduction

**But-3-yn-1-yl methanesulfonate** is an effective electrophile for S<sub>N</sub>2 reactions. The methanesulfonate group is an excellent leaving group, facilitating its displacement by a wide range of nucleophiles. The terminal alkyne functionality provides a handle for subsequent transformations, most notably the copper-catalyzed azide-alkyne cycloaddition (CuAAC).

## General Reaction Scheme

The general transformation involves the reaction of **But-3-yn-1-yl methanesulfonate** with a nucleophile, typically in the presence of a base and a suitable solvent, to yield the substituted product.





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## References

- 1. youtube.com [youtube.com]
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